

1-Ethynylpyrene stability storage temperature

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

Cat. No.: S515764

Get Quote

Chemical Data and Storage Specifications

The table below summarizes the key handling and storage information for **1-Ethynylpyrene** as provided by a chemical supplier [1].

Property	Specification / Guideline
Chemical Name	1-Ethynylpyrene [1]
Molecular Formula	C ₁₈ H ₁₀ [1]
Physical Form	Solid (powder) [1]
Recommended Storage Temp.	-20°C (powder) or -80°C (when in solvent) [1]
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. [1]

| **GHS Hazard Statements** | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects. [1] |

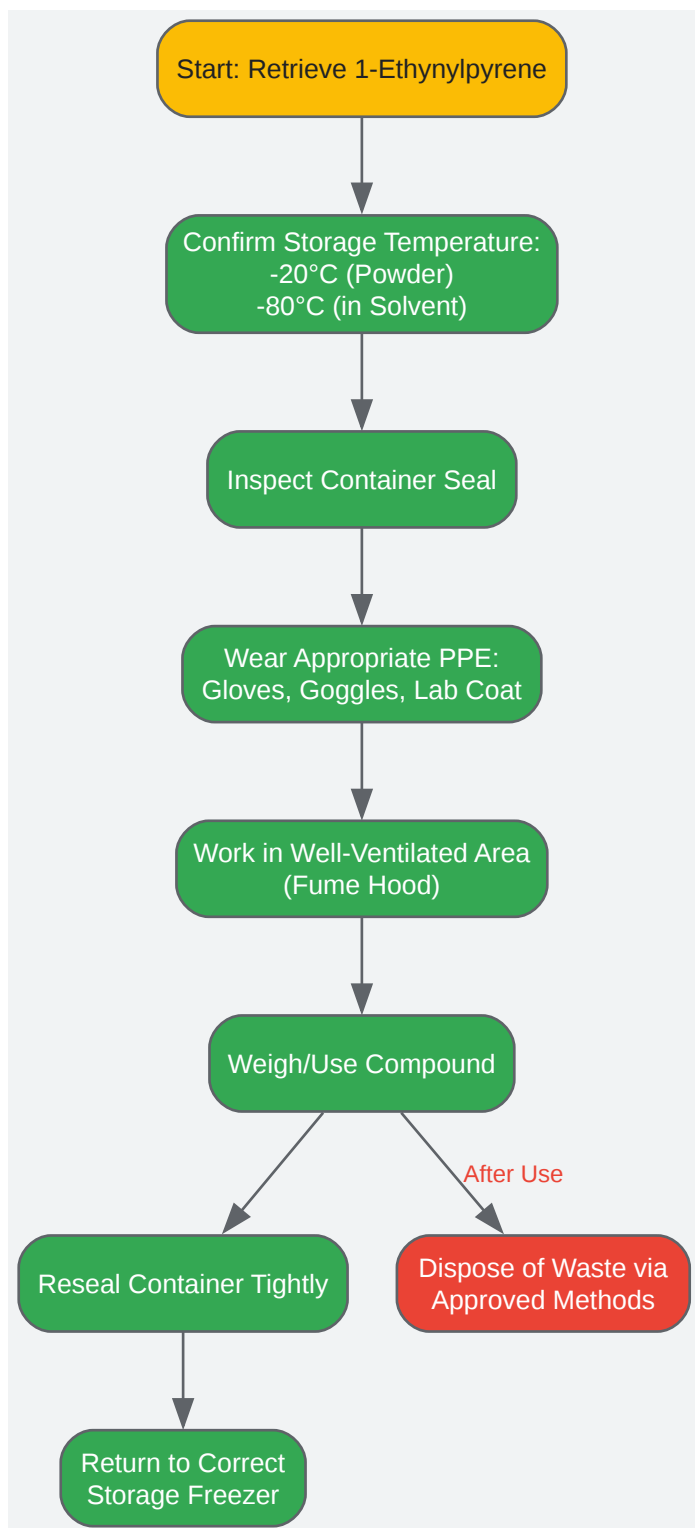
Safety and Handling Guidelines

Adhering to the following precautions is essential for safe laboratory work with this compound [1].

- **Personal Protective Equipment (PPE):** Wear **safety goggles**, **protective gloves**, and **impervious clothing**. A suitable respirator is also recommended.
- **Engineering Controls:** Use only in areas with appropriate exhaust ventilation. Ensure accessible safety showers and eye wash stations are nearby.
- **Environmental Precautions:** Avoid release into the environment. Collect any spillage and dispose of contents and containers at an approved waste disposal plant.
- **Incompatible Materials:** Keep away from strong acids, strong alkalis, and strong oxidizing or reducing agents.

Experimental Workflow for Handling

The following diagram outlines the key steps for the safe storage and handling of **1-Ethynylpyrene** in a research setting, based on the supplier's guidelines [1].



[Click to download full resolution via product page](#)

Frequently Asked Questions

Q: Why is 1-Ethynylpyrene stored at such low temperatures? **A:** While the SDS does not specify the exact instability mechanism, storing chemical powders at -20°C is a standard practice to maintain long-term stability, prevent decomposition, and preserve reactivity. The even lower temperature of -80°C for solutions is critical to slow down degradation processes and suppress solvent evaporation [1].

Q: What should I do if I spill 1-Ethynylpyrene? **A:** Immediately contain the spill. Wear full PPE and use a finely-powdered liquid-binding material (like diatomite) to absorb it. Decontaminate surfaces by scrubbing with alcohol. Collect all contaminated material and dispose of it as hazardous chemical waste according to your institution's regulations [1].

Q: Can I use standard nitrile gloves when handling this compound? **A:** The SDS recommends using "protective gloves" without specifying the material [1]. For a solid powder, double-gloving with nitrile is often sufficient for brief handling. However, if you are working with solutions or for prolonged periods, you should consult the manufacturer's specific recommendations or use gloves with known permeability data for pyrene derivatives.

A Note on Experimental Context

The search results indicate that **1-Ethynylpyrene is primarily used as a building block in chemical synthesis**. For instance, one research paper mentions its use in a Sonogashira coupling reaction to create a polyaromatic fluorescent adduct for probing a specific adenosine receptor [2]. This suggests that its stability is paramount for achieving high yields and purity in such synthetic applications.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 1-ethynylpyrene|MSDS [dcchemicals.com]
2. Structure-Guided Design of A3 Adenosine Receptor ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1-Ethynylpyrene stability storage temperature]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b515764#1-ethynylpyrene-stability-storage-temperature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com